

Application of Epicastasterone in Agriculture to Improve Crop Yield: Application Notes and Protocols

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Compound of Interest

Compound Name: *Epicastasterone*

Cat. No.: *B15288839*

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Introduction

Epicastasterone, a member of the brassinosteroid family of plant hormones, has demonstrated significant potential as a biostimulant in agriculture. Brassinosteroids are steroidal phytohormones that regulate a wide array of physiological processes, including cell division and elongation, vascular differentiation, stress resistance, and reproductive development. Exogenous application of **epicastasterone** can supplement the plant's natural hormone levels, leading to enhanced growth, improved resilience to environmental stressors, and ultimately, increased crop yield. These application notes provide a summary of reported yield improvements and detailed protocols for the preparation and application of **epicastasterone** for research and development purposes.

Data Presentation: Effects on Crop Yield

The application of **epicastasterone** and related brassinosteroids has shown positive effects on the yield of various crops. The following tables summarize the quantitative data from several studies.

Table 1: Foliar Application of **Epicastasterone** and Related Brassinosteroids

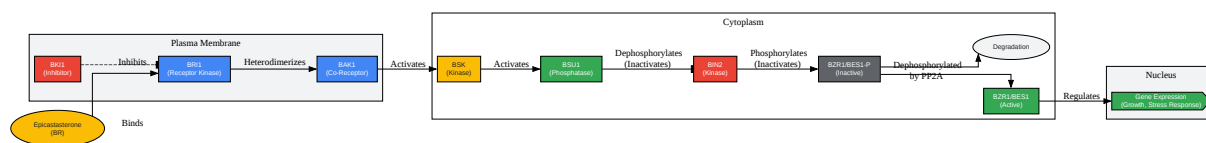
Crop	Compound	Application Concentration	Application Timing	Reported Yield Increase
Wheat	24-Epicastasterone	Not Specified	Pre-heat stress, during, or post-heat stress	7.6% - 9.7% (grain yield); 5.9% - 6.8% (1000-grain weight)[1]
Soybean	24-Epicastasterone	0.25 μ M or 1 μ M	Sprayed twice, on 21st and 28th day after planting	~8.5% (100-seed weight)[2]
Soybean	Brassinosteroid	0.2 ppm	Foliar spray at 50% flowering	Highest actual yield (97.0 g/plot) under drought[3]
Soybean	Brassinolide	0.072 ml L ⁻¹	R3 (beginning pod) and R6 (full seed) stages	25.1%[4]
Maize (Waxy)	Brassinolide	0.25 mg/L	Silking stage	13.2% - 19.9% (fresh grain yield under heat stress)[5]
Strawberry	Brassinosteroid	0.2 ppm	Vegetative, flowering, and fruiting stages	12.93 tonnes/acre (highest yield)[2]
Tomato	24-Epibrassinolide	10 ⁻⁸ M	Not Specified	Significant increase in fruit yield under Cadmium stress

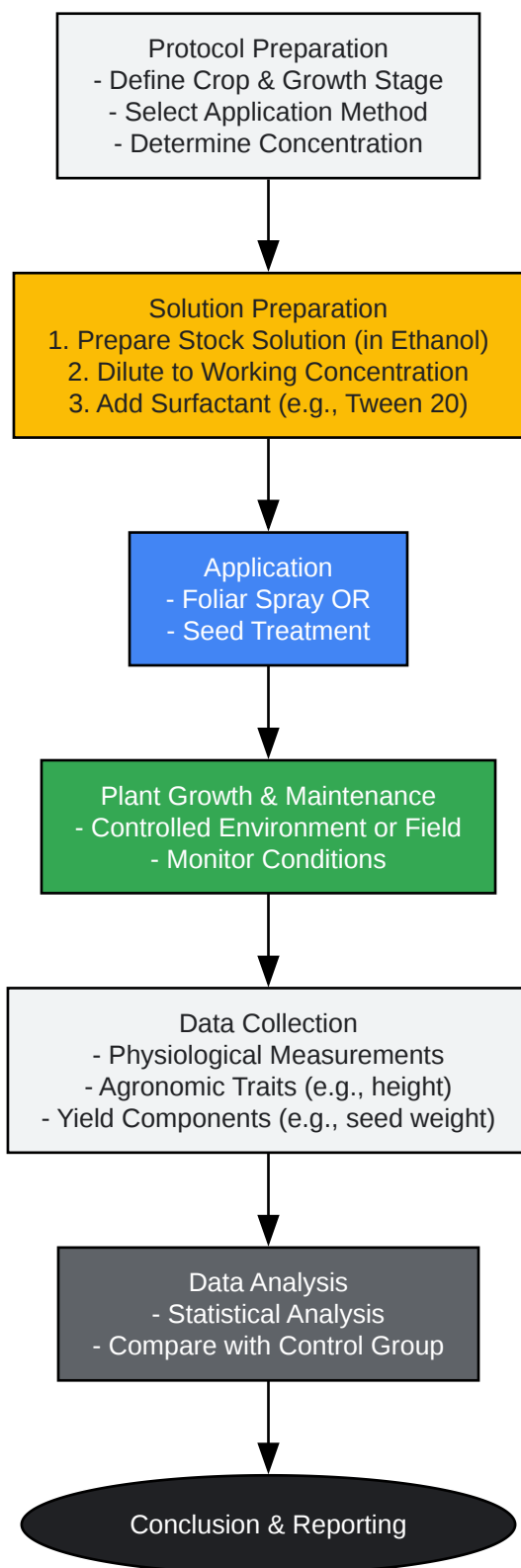
Table 2: Seed Treatment with **Epicastasterone** and Related Brassinosteroids

Crop	Compound	Application Method	Reported Effects
Rice	24-Epibrassinolide	Seed priming (soaking for 24h in 0.01μM solution)	Alleviated chromium stress, improved seed vigor and germination[6]
Legumes	Brassinosteroid	Seed treatment (100 g/ha rate)	Improved plant growth parameters (Shoot/Root Fresh & Dry Mass)[7]
Pine (Pinus nigra)	Brassinosteroid analogue	Seed soaking for 24h (0.02 - 0.4 mg L ⁻¹)	Significantly increased germination capacity and energy, especially under temperature stress[8]

Signaling Pathway and Experimental Workflow

To understand the mechanism of action and to design effective experiments, it is crucial to visualize the signaling pathway and the general experimental workflow.





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